

Navigating the Synthesis Landscape: A Technical Guide to N-Boc-N-methylantranilic Acid

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Compound of Interest

Compound Name: 2-((*tert*-Butoxycarbonyl)
(methyl)amino)benzoic acid

Cat. No.: B558154

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety, handling, and storage of N-Boc-N-methylantranilic acid, a key building block in synthetic organic chemistry, particularly in the development of novel therapeutics. This document outlines the material's properties, safe handling procedures, and storage requirements to ensure its stability and integrity for research and development applications.

Physicochemical Properties

Understanding the physical and chemical properties of N-Boc-N-methylantranilic acid is fundamental to its appropriate handling and use. The following tables summarize the key quantitative data for both the N-Boc protected and the parent compound, N-methylantranilic acid.

Table 1: Physicochemical Data for N-Boc-N-methylantranilic acid

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₇ NO ₄	[1][2]
Molecular Weight	251.28 g/mol	[1][2]
Melting Point	134.31 °C (Predicted)	[2]
Boiling Point	367 °C at 760 mmHg	[2]
Solubility	Slightly soluble in water	[2]

Table 2: Physicochemical Data for N-methylantranilic acid (Parent Compound)

Property	Value	Source
Molecular Formula	C ₈ H ₉ NO ₂	[3][4][5][6]
Molecular Weight	151.16 g/mol	[3][4][6]
Melting Point	170-172 °C (decomposes)	[4][5]
Water Solubility	200 mg/L at 20 °C	[4][7]
Density	1.244 g/cm ³	[4]
logP (octanol-water)	2.520	[4]

Safety and Handling

N-Boc-N-methylantranilic acid and its parent compound, N-methylantranilic acid, are classified as irritants. Appropriate safety precautions must be observed to minimize exposure and ensure a safe laboratory environment.

GHS Hazard Information:

- Hazard Statements: Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.
- Precautionary Statements:

- Prevention: Wash hands and face thoroughly after handling. Wear protective gloves, eye protection, and face protection. Avoid breathing dust/fume/gas/mist/vapors/spray. Use only outdoors or in a well-ventilated area.
- Response:
 - IF ON SKIN: Wash with plenty of water. If skin irritation occurs: Get medical advice or attention. Take off contaminated clothing and wash it before reuse.
 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice or attention.
 - IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
- Storage: Store in a well-ventilated place. Keep container tightly closed.
- Disposal: Dispose of contents/container to an approved waste disposal plant.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: Use a NIOSH-approved respirator with a particulate filter if dust is generated and ventilation is inadequate.

First Aid Measures:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists.

- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Storage and Stability

Proper storage is crucial to maintain the quality and stability of N-Boc-N-methylantranilic acid.

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents. A storage temperature of -20°C is recommended for long-term stability.^[2]
- Incompatible Materials: Strong oxidizing agents.
- Stability: Stable under recommended storage conditions. The Boc protecting group is sensitive to acidic conditions and can be cleaved.

Experimental Protocols

While a specific, detailed experimental protocol for N-Boc-N-methylantranilic acid is not readily available in the searched literature, its primary application is in peptide synthesis. The following is a general experimental protocol for peptide coupling using a Boc-protected amino acid, which can be adapted for N-Boc-N-methylantranilic acid.

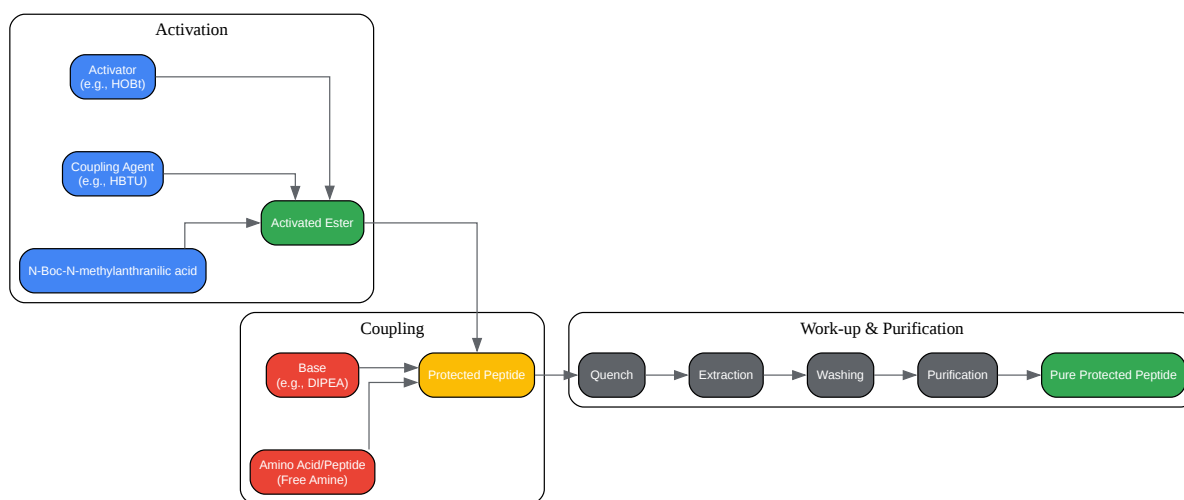
Protocol: General Peptide Coupling using a Boc-Protected Amino Acid

- Activation of the Carboxylic Acid:
 - Dissolve N-Boc-N-methylantranilic acid (1 equivalent) in an anhydrous solvent such as dimethylformamide (DMF) or dichloromethane (DCM).
 - Add a coupling agent (e.g., HBTU, HATU, or DCC; 1.1 equivalents) and an activator (e.g., HOBt; 1.1 equivalents).
 - Stir the mixture at room temperature for 10-20 minutes to form the activated ester.

- Coupling Reaction:
 - To the activated ester solution, add the amino acid or peptide with a free amino group (1.2 equivalents) and a non-nucleophilic base such as diisopropylethylamine (DIPEA; 2-3 equivalents).
 - Stir the reaction mixture at room temperature for 2-12 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up and Purification:
 - Once the reaction is complete, quench the reaction with water or a mild aqueous acid (e.g., 10% citric acid).
 - Extract the product with an organic solvent (e.g., ethyl acetate).
 - Wash the organic layer sequentially with a mild acid, a mild base (e.g., saturated sodium bicarbonate solution), and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography on silica gel.

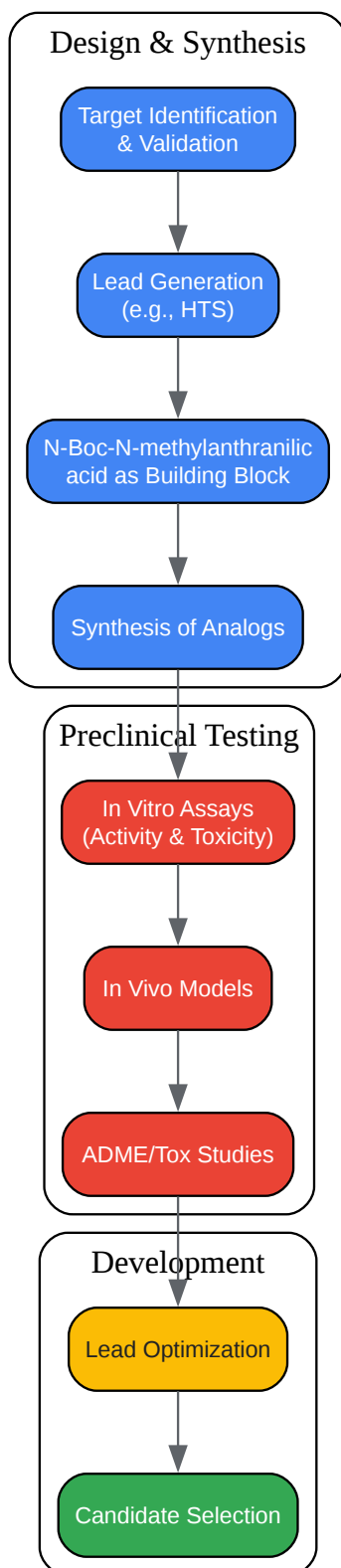
Visualizations

The following diagrams illustrate a typical workflow for peptide synthesis using a Boc-protected amino acid and a conceptual representation of a drug discovery workflow where a compound like N-Boc-N-methylantranilic acid might be utilized.



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Caption: Workflow for Peptide Synthesis using N-Boc-N-methylantranilic acid.



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Caption: Conceptual Drug Discovery Workflow Incorporating N-Boc-N-methylantranilic acid.

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